

2,4-Dinitrophenyl thiocyanate molecular weight and formula

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Compound of Interest

Compound Name: 2,4-Dinitrophenyl thiocyanate

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In-Depth Technical Guide: 2,4-Dinitrophenyl Thiocyanate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,4-Dinitrophenyl thiocyanate**, detailing its chemical properties, synthesis, and known biological interactions. The information is presented to support research and development activities in the fields of biochemistry and drug discovery.

Core Compound Data

2,4-Dinitrophenyl thiocyanate is a nitroaromatic organic compound with the chemical formula $C_7H_3N_3O_4S$.^{[1][2][3]} Its molecular structure consists of a benzene ring substituted with two nitro groups at positions 2 and 4, and a thiocyanate group.

Property	Value	Reference
Molecular Formula	C7H3N3O4S	[1][2][3]
Molecular Weight	225.18 g/mol	[1][2]
CAS Number	1594-56-5	[2]
Appearance	Light yellow to yellow to orange powder/crystal	
Melting Point	138-140 °C	

Synthesis Protocol

A common method for the synthesis of aryl thiocyanates is through the nucleophilic substitution of an activated aryl halide with a thiocyanate salt. The following protocol describes a general procedure for the synthesis of **2,4-Dinitrophenyl thiocyanate** from 2,4-dinitrochlorobenzene and potassium thiocyanate.

Materials:

- 2,4-Dinitrochlorobenzene
- Potassium thiocyanate (KSCN)
- Ethanol (or other suitable polar aprotic solvent)
- Reflux apparatus
- Stirring plate and stir bar
- Filtration apparatus (e.g., Büchner funnel)
- Recrystallization solvent (e.g., ethanol/water mixture)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stir bar, dissolve 2,4-dinitrochlorobenzene in a suitable volume of ethanol.

- **Addition of Thiocyanate:** To the stirred solution, add a stoichiometric equivalent or a slight excess of potassium thiocyanate.
- **Reaction:** Heat the mixture to reflux and maintain the temperature for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Isolation of Product:** After the reaction is complete, cool the mixture to room temperature. The product may precipitate out of the solution. If not, the solvent can be partially removed under reduced pressure to induce crystallization.
- **Purification:** Collect the crude product by filtration and wash it with cold ethanol or water to remove any unreacted starting materials and inorganic salts. Further purification can be achieved by recrystallization from an appropriate solvent system, such as an ethanol-water mixture, to yield the final product.

Experimental Applications and Methodologies

While specific, detailed experimental protocols for **2,4-Dinitrophenyl thiocyanate** are not extensively documented in publicly available literature, its structural motifs suggest potential applications in areas such as antifungal research and as a reagent for studying protein modification.

Potential Antifungal Activity

Organic compounds containing nitro groups and thiocyanate moieties have been investigated for their biological activities. The antifungal mechanism of action for many agents involves the disruption of the fungal cell wall or membrane, or interference with essential biosynthetic pathways like ergosterol synthesis.

Experimental Protocol: Antifungal Susceptibility Testing (Broth Microdilution)

This protocol outlines a general method to assess the antifungal activity of **2,4-Dinitrophenyl thiocyanate**.

- **Preparation of Antifungal Stock Solution:** Dissolve **2,4-Dinitrophenyl thiocyanate** in a suitable solvent, such as dimethyl sulfoxide (DMSO), to create a high-concentration stock solution.

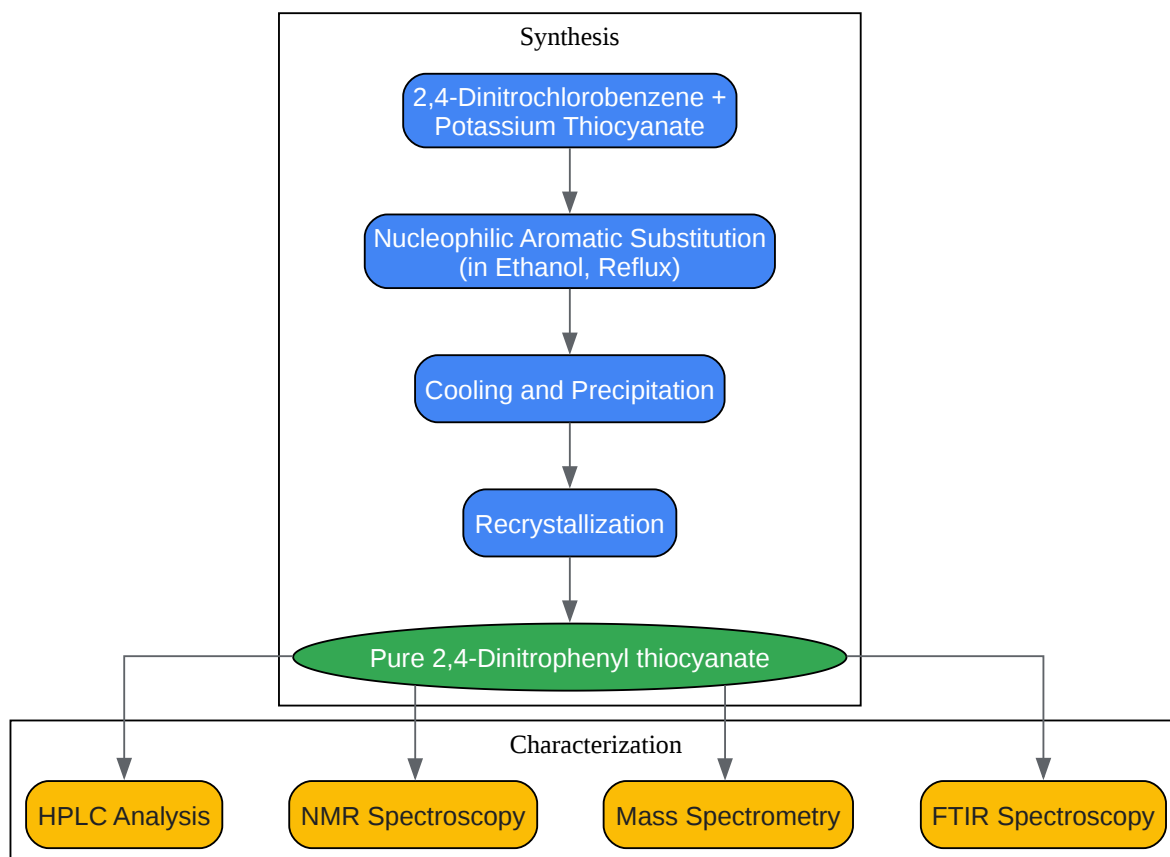
- **Preparation of Microdilution Plates:** In a 96-well microtiter plate, perform serial two-fold dilutions of the stock solution in a liquid culture medium appropriate for the fungal species being tested.
- **Inoculum Preparation:** Prepare a standardized inoculum of the fungal isolate in the same culture medium.
- **Inoculation:** Add the fungal inoculum to each well of the microtiter plate.
- **Incubation:** Incubate the plate at an appropriate temperature for the fungal species (typically 24-48 hours).
- **Determination of Minimum Inhibitory Concentration (MIC):** The MIC is the lowest concentration of the compound that visibly inhibits fungal growth. This can be determined by visual inspection or by using a spectrophotometric plate reader.

Disulfide Bond Cleavage

Thiocyanate ions are known to participate in the cleavage of disulfide bonds in proteins, a critical step in many proteomics workflows. While the direct use of **2,4-Dinitrophenyl thiocyanate** for this purpose is not established, the thiocyanate moiety is the reactive species in this process.

Logical Workflow for Synthesis and Characterization

The following diagram illustrates the logical workflow from synthesis to characterization of **2,4-Dinitrophenyl thiocyanate**.



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Caption: Workflow for the synthesis and characterization of **2,4-Dinitrophenyl thiocyanate**.

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